

Veratrole-d4: A Technical Guide to Physical Characteristics and Stability

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Compound of Interest

Compound Name: Veratrole-d4

Cat. No.: B593016

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **Veratrole-d4** (1,2-Dimethoxybenzene-d4). Due to the limited availability of specific data for the deuterated form, this document leverages data from its non-deuterated counterpart, Veratrole, as a close and reliable proxy for many of its physical characteristics and stability profiles. Isotopic labeling with deuterium is a critical tool in drug metabolism and pharmacokinetic (DMPK) studies, and understanding the fundamental properties of the labeled compound is essential for its effective application.

Physical and Chemical Properties

The primary difference between Veratrole and **Veratrole-d4** is the substitution of four hydrogen atoms with deuterium on the benzene ring. This results in a slightly higher molecular weight for the deuterated compound. While this isotopic substitution can lead to minor variations in physical properties such as density and boiling point, the overall chemical behavior and stability are generally considered to be comparable.

| Property | Value (Veratrole) | Value (Veratrole-d4) |
|-------------------|---|------------------------|
| Molecular Formula | C8H10O2[1][2][3] | C8H6D4O2 |
| Molecular Weight | 138.16 g/mol [1][4] | ~142.20 g/mol |
| Appearance | Colorless to white liquid or crystals[1][2][5][6][7] | Liquid[5] |
| Melting Point | 15 °C (59 °F)[2][3][6] to 22-23 °C[1][4][7] | No data available |
| Boiling Point | 206-207 °C (402.8-404.6 °F)[1][2][3][6][7] | No data available |
| Density | 1.084 g/mL at 25 °C[1][3][7] | 1.005 ± 0.06 g/cm3 [5] |
| Solubility | Slightly soluble in water; soluble in alcohol, ether, acetone, methanol, and fatty oils[1][3] | No data available |
| Flash Point | 87 °C (188.6 °F)[6] | No data available |
| CAS Number | 91-16-7 | 126840-15-1[5] |

Stability and Storage

Veratrole is considered chemically stable under standard ambient conditions (room temperature)[8]. However, certain conditions should be avoided to prevent degradation.

Conditions to Avoid:

- Strong Heating: Intense heating can lead to the formation of explosive mixtures with air[8].
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks[8][9][10].
Precautionary measures against static discharge are recommended[8][9].
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids[6][10].

Recommended Storage: For optimal stability, **Veratrole-d4** should be stored in a tightly closed container in a dry, cool, and well-ventilated place[2][6][8][9][10]. The recommended storage temperature is typically found on the product label[8].

Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂)[2][6][9][10].

Experimental Protocols

While specific experimental protocols for determining the physical and chemical properties of **Veratrole-d4** are not readily available in the public domain, the following are general methodologies used for such characterizations.

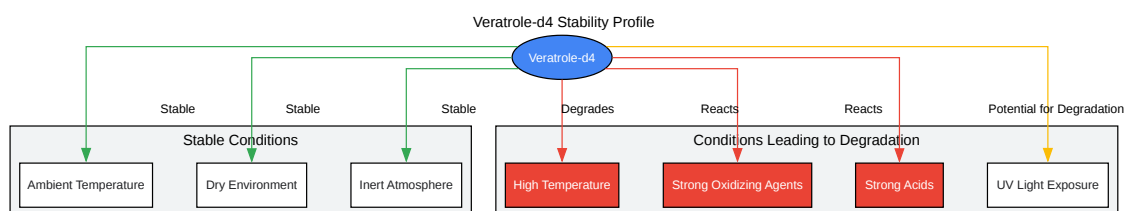
Determination of Melting Point: A calibrated melting point apparatus is used. A small sample of the crystalline substance is placed in a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded as the melting point.

Determination of Boiling Point: The boiling point is determined using distillation. The liquid is heated in a flask with a condenser, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point.

Determination of Density: A pycnometer or a hydrometer is used to measure the density of the liquid. The mass of a known volume of the substance is determined, and the density is calculated by dividing the mass by the volume.

Assessment of Chemical Stability: Stability studies are conducted by subjecting the compound to various stress conditions, such as elevated temperature, humidity, and light. The compound is analyzed at specific time intervals using techniques like High-Performance Liquid Chromatography (HPLC) to monitor for any degradation products and to quantify the remaining parent compound.

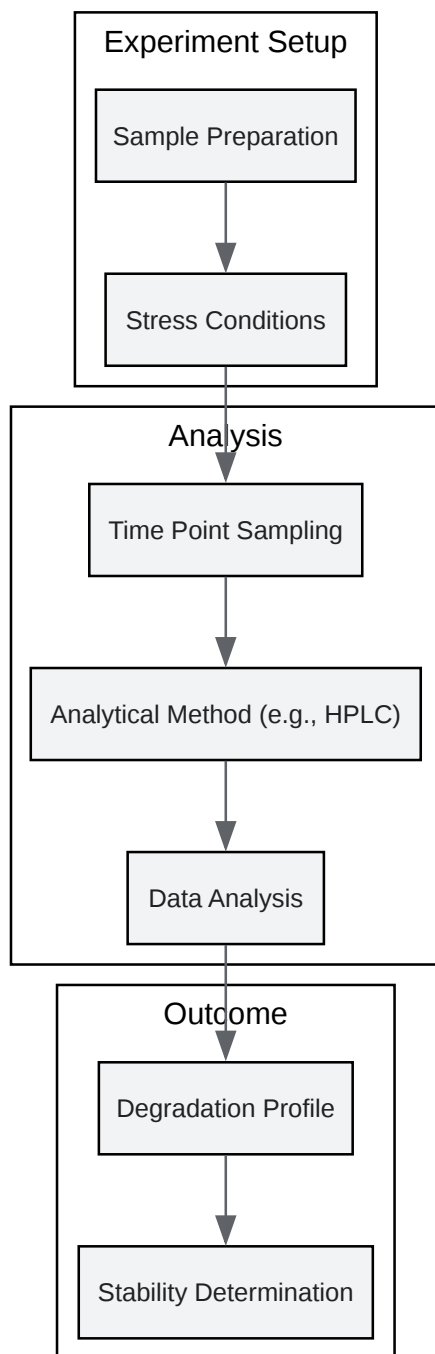
Visualizations



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Caption: Logical relationship of **Veratrole-d4** stability under various environmental conditions.

General Workflow for Chemical Stability Assessment

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Caption: A generalized experimental workflow for assessing the chemical stability of a compound.

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